

# Xenon-131m: A Technical Guide to its Half-life and Decay Properties

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## Compound of Interest

Compound Name: Xenon-131

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear isomer **Xenon-131m** ( $^{131\text{m}}\text{Xe}$ ), focusing on its half-life and detailed decay characteristics. The information is intended to serve as a valuable resource for professionals in research, science, and drug development who may encounter this radionuclide in contexts such as nuclear medicine, radiopharmaceutical quality control, and environmental monitoring.

## Core Decay Properties of Xenon-131m

**Xenon-131m** is a metastable isotope of Xenon that decays via isomeric transition (IT) to its stable ground state, **Xenon-131**.<sup>[1][2]</sup> This process involves the emission of a gamma-ray or, more frequently, internal conversion electrons. The decay is characterized by a well-defined half-life, making it a useful calibration source.

## Table 1: Summary of Xenon-131m Half-life and Decay Mode

Parameter	Value	Uncertainty
Half-life ( $t_{1/2}$ ) (days)	11.962	$\pm 0.020$
Decay Mode	Isomeric Transition (IT)	-
Daughter Nuclide	$^{131}\text{Xe}$ (Stable)	-
Q-value (keV)	163.930	$\pm 0.008$

Data sourced from the Laboratoire National Henri Becquerel (LNHB/CEA) Table de Radionucléides.[3][4][5]

## Radiation Emissions

The decay of **Xenon-131m** results in the emission of gamma rays, X-rays, and internal conversion electrons. The 163.930 keV gamma transition is highly converted, meaning the energy is often transferred to an orbital electron, which is then ejected.[3]

**Table 2: Gamma and X-ray Emissions**

Radiation Type	Energy (keV)	Intensity (%)
Gamma ( $\gamma$ )	163.930	1.942
X-ray ( $K\alpha_1$ )	29.779	28.7
X-ray ( $K\alpha_2$ )	29.459	15.5
X-ray ( $K\beta$ )	33.6 (weighted mean)	8.54
X-ray (L)	3.6 - 5.3	8.12

Intensities are given as the number of photons per 100 disintegrations of **Xenon-131m**. [3][4]

**Table 3: Internal Conversion Electron Emissions**

Electron Shell	Energy (keV)	Intensity (%)
K-shell	129.4	6.9
L-shell	158.5 - 159.2	75.8
M-shell	162.9 - 163.4	-
N+O+... shells	163.8 - 163.9	-

Intensities are given as the number of electrons per 100 disintegrations of **Xenon-131m**.[\[3\]](#)[\[6\]](#)

## Table 4: Internal Conversion Coefficients

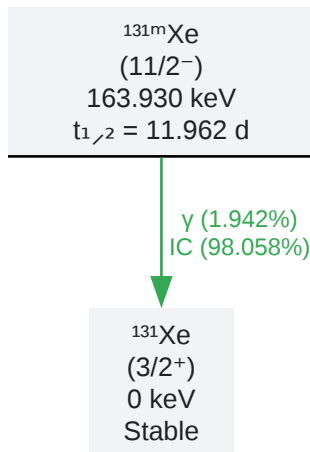
Shell	Coefficient ( $\alpha$ )
K ( $\alpha_K$ )	31.6
L ( $\alpha_L$ )	14.75
M ( $\alpha_M$ )	3.38
Total ( $\alpha_T$ )	50.5

The high total internal conversion coefficient indicates that for every gamma-ray emitted, approximately 50.5 internal conversion electrons are emitted.[\[3\]](#)

## Decay Scheme

The decay of **Xenon-131m** proceeds from its metastable state at an excitation energy of 163.930 keV to the stable ground state of **Xenon-131**.

## Decay Scheme of Xenon-131m



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Caption: Decay path of **Xenon-131m** to stable **Xenon-131**.

## Experimental Protocols

The determination of the half-life and decay properties of **Xenon-131m** involves several key experimental techniques.

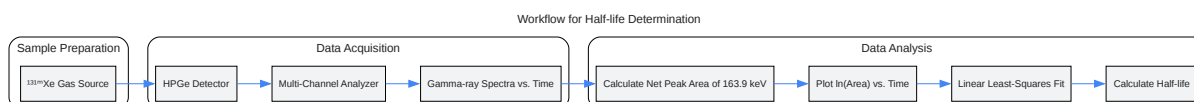
### Half-life Measurement

A common method for half-life determination is gamma-ray spectroscopy over an extended period.

Methodology:

- **Source Preparation:** A gaseous sample of **Xenon-131m** is contained in a sealed ampoule. The  $^{131m}\text{Xe}$  can be produced from the decay of Iodine-131.<sup>[7]</sup>
- **Detection System:** A high-purity germanium (HPGe) detector is used due to its excellent energy resolution. The detector is shielded to reduce background radiation.
- **Data Acquisition:** The gamma-ray spectrum is acquired at regular intervals over a period of several half-lives (e.g., 60-90 days). The net peak area of the 163.930 keV gamma-ray is recorded at each time point.

- **Data Analysis:** The natural logarithm of the net peak area is plotted against time. A linear least-squares fit is applied to the data points. The decay constant ( $\lambda$ ) is the negative of the slope of this line. The half-life is then calculated using the formula:  $t_{1/2} = \ln(2)/\lambda$ .



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Caption: Experimental workflow for **Xenon-131m** half-life measurement.

## Gamma and Electron Spectroscopy

To characterize the emissions of **Xenon-131m**, gamma-ray and internal conversion electron spectroscopy are employed.

Methodology:

- **Gamma-ray Spectroscopy:**
  - An energy-calibrated HPGe detector is used to measure the gamma-ray spectrum.
  - The energies of the emitted gamma and X-rays are determined from their peak positions.
  - The emission intensities are calculated from the net peak areas and the detector efficiency at those energies.
- **Internal Conversion Electron Spectroscopy:**
  - A magnetic spectrometer or a silicon detector (e.g., Si(Li)) is used to measure the energy of the conversion electrons.

- The intensity of the conversion electron peaks relative to the gamma-ray peak allows for the determination of the internal conversion coefficients.
- Coincidence Measurements:
  - Beta-gamma coincidence counting can be used to distinguish the emissions of **Xenon-131m** from other co-present radionuclides.[8][9] This technique is particularly useful in complex spectra. A plastic scintillator for beta/electron detection is used in conjunction with an HPGe or NaI(Tl) detector for gamma detection. Events that occur in both detectors within a short time window are recorded.

## Relevance for Drug Development Professionals

While **Xenon-131m** does not have direct therapeutic or diagnostic applications in drug development, its presence and properties are relevant in several areas:

- Radiopharmaceutical Quality Control: Iodine-131 is a commonly used radionuclide in both therapy and diagnostics. **Xenon-131m** is a decay product of Iodine-131.[10][11] Therefore, monitoring for the characteristic 163.930 keV gamma-ray of **Xenon-131m** can be a quality control measure for aged Iodine-131 radiopharmaceuticals.
- Calibration of Radiation Detectors: The well-defined gamma-ray energy of **Xenon-131m** at 163.930 keV makes it a useful calibration source for gamma-ray spectrometers, such as HPGe detectors, which are critical instruments in radiopharmaceutical research and quality assurance.[7]
- Environmental Monitoring: The production of medical isotopes, such as Iodine-131, can lead to the release of **Xenon-131m** into the atmosphere.[11] Understanding its decay properties is important for environmental monitoring and for distinguishing medical isotope production signals from other sources in the context of nuclear surveillance.

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## References

- 1. [gammaray.inl.gov](http://gammaray.inl.gov) [[gammaray.inl.gov](http://gammaray.inl.gov)]
- 2. [xenon-131m - Wikidata](https://www.wikidata.org/wiki/Xenon-131m) [[wikidata.org](https://www.wikidata.org/wiki/Xenon-131m)]
- 3. [lnhb.fr](http://lnhb.fr) [[lnhb.fr](http://lnhb.fr)]
- 4. [www-nds.iaea.org](http://www-nds.iaea.org) [[www-nds.iaea.org](http://www-nds.iaea.org)]
- 5. [lnhb.fr](http://lnhb.fr) [[lnhb.fr](http://lnhb.fr)]
- 6. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 7. [labpartnering.org](http://labpartnering.org) [[labpartnering.org](http://labpartnering.org)]
- 8. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 9. Concentration Independent Calibration of  $\beta$ - $\gamma$  Coincidence Detector Using  $^{131}\text{mXe}$  and  $^{133}\text{Xe}$  (Journal Article) | OSTI.GOV [[osti.gov](https://www.osti.gov)]
- 10. [lnhb.fr](http://lnhb.fr) [[lnhb.fr](http://lnhb.fr)]
- 11. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Xenon-131m: A Technical Guide to its Half-life and Decay Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1250047#half-life-and-decay-properties-of-xenon-131m>]

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